

RTIL-13: An In-depth Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: RTIL 13

Cat. No.: B15569882

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development environments. The information provided is based on currently available data and general laboratory safety standards. Due to the limited availability of comprehensive toxicological data for RTIL-13, a high degree of caution should be exercised during its handling, storage, and disposal.

Introduction

RTIL-13, chemically identified as [4-(N,N-dimethyl-N-octadecyl-N-ethyl)-4-aza-10-oxatricyclo[5.2.1]decane-3,5-dione bromide], is a potent inhibitor of the GTPase activity of dynamin. Its ability to interfere with dynamin-mediated processes makes it a valuable tool in studying cellular mechanisms such as endocytosis. This guide provides a comprehensive overview of the known safety and handling guidelines for RTIL-13, compiled from available material safety data sheets and relevant research publications.

Physicochemical and Biological Data

While extensive toxicological data such as LD50 and LC50 values for RTIL-13 are not publicly available, its biological activity has been characterized.

Table 1: Physicochemical and Biological Activity of RTIL-13

Property	Value	Source
Chemical Name	[4-(N,N-dimethyl-N-octadecyl-N-ethyl)-4-aza-10-oxatricyclo[5.2.1]decane-3,5-dione bromide]	N/A
Molecular Formula	C ₂₉ H ₅₃ BrN ₂ O ₃	N/A
Molecular Weight	571.68 g/mol	N/A
Appearance	Solid	[1]
IC50 (Dynamin I GTPase)	2.3 µM	[2]
IC50 (Receptor-mediated endocytosis)	9.3 µM	[2]
IC50 (Synaptic vesicle endocytosis)	7.1 µM	[2]

Hazard Identification and Precautionary Measures

The specific hazards associated with RTIL-13 have not been fully characterized. Therefore, it should be handled as a potentially hazardous substance.

General Hazards:

- Acute Effects (Oral, Dermal, Inhalation): No specific data available. Assume toxicity upon ingestion, skin contact, or inhalation.
- Chronic Effects: No data available. Long-term exposure effects are unknown.
- Carcinogenicity, Mutagenicity, Teratogenicity: No data available.

Precautionary Statements:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust or vapor.

- Wash hands thoroughly after handling.
- Use only in a well-ventilated area, preferably in a chemical fume hood.

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and the integrity of the compound.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling RTIL-13. The following PPE is mandatory:

- Eye/Face Protection: Chemical safety goggles or a face shield.
- Skin Protection:
 - Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
 - Body Protection: A laboratory coat should be worn at all times. For procedures with a higher risk of splashing, consider additional protective clothing such as an apron or coveralls.
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge is recommended.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- The recommended storage temperature is -20°C.

Accidental Release and First Aid Measures

Accidental Release

- Small Spills:
 - Wear appropriate PPE.
 - Carefully sweep up solid material, avoiding dust generation.
 - Place in a sealed container for disposal.
 - Clean the spill area with a suitable decontaminating solution.
- Large Spills:
 - Evacuate the area.
 - Ensure adequate ventilation.
 - Contain the spill to prevent it from entering drains or waterways.
 - Follow institutional procedures for hazardous material cleanup.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Experimental Protocols and Workflows

The following sections provide a generalized experimental protocol for using RTIL-13 as a dynamin inhibitor in cell-based assays, based on common practices in the field.

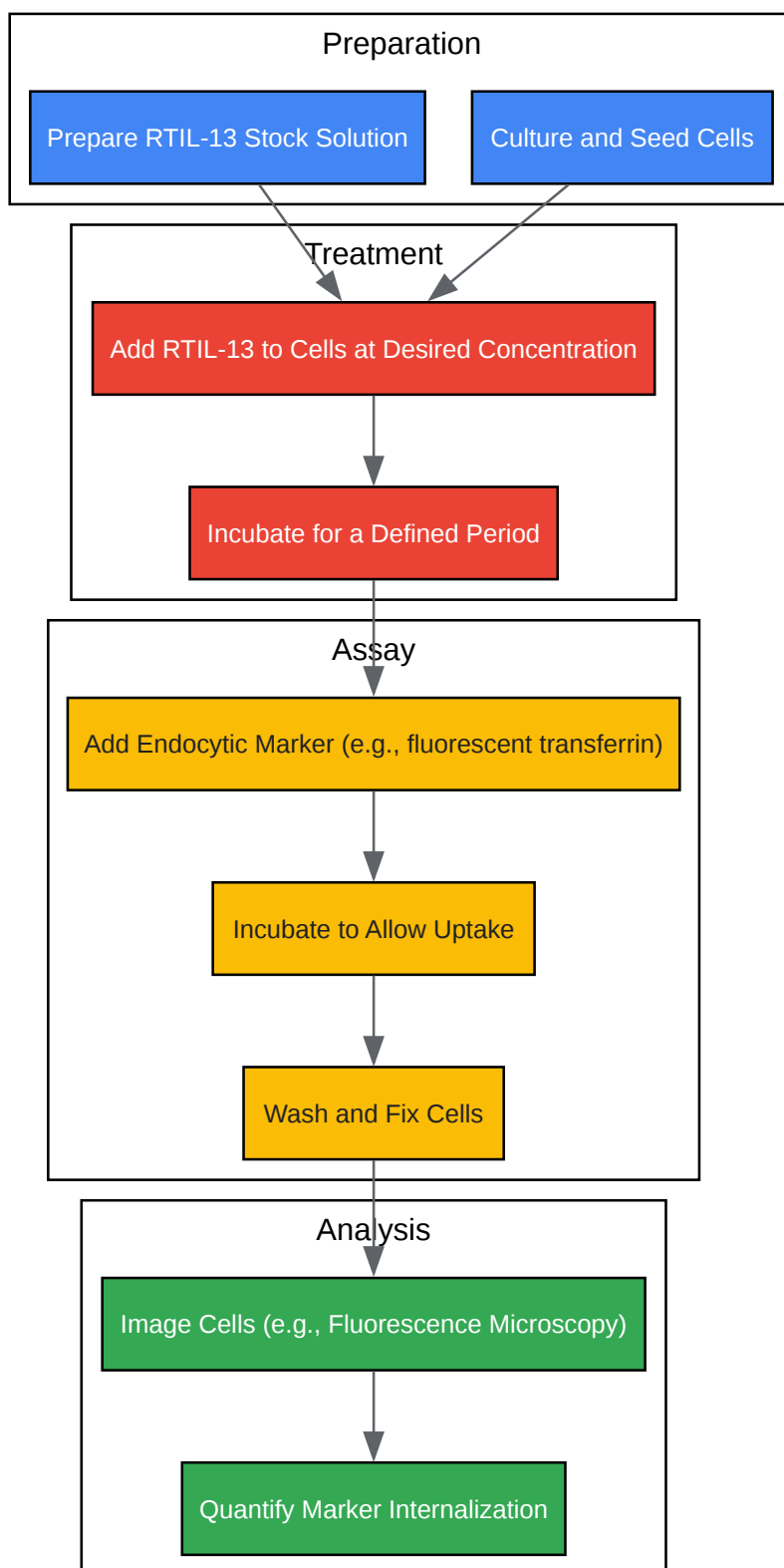
Preparation of Stock Solutions

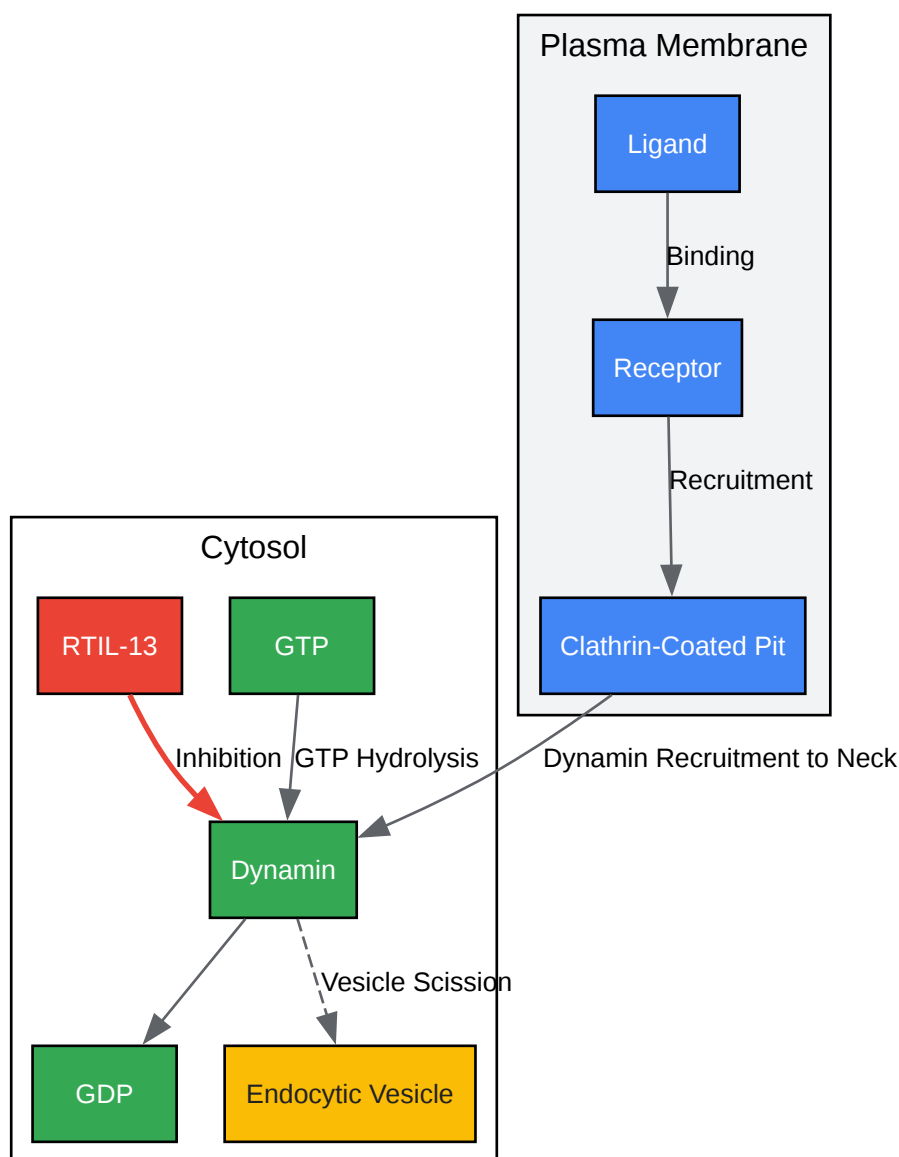
Caution: All manipulations should be performed in a chemical fume hood while wearing appropriate PPE.

- Calculate the required mass of RTIL-13 to prepare a stock solution of a desired concentration (e.g., 10 mM).
- Weigh the solid RTIL-13 using an analytical balance.
- Add the appropriate solvent (e.g., DMSO or ethanol) to the solid to achieve the desired stock concentration.
- Vortex or sonicate until the compound is completely dissolved.
- Store the stock solution in small aliquots at -20°C to avoid repeated freeze-thaw cycles.

Cell-Based Dynamin Inhibition Assay Workflow

This workflow outlines a typical experiment to assess the effect of RTIL-13 on endocytosis.





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References

- 1. RTIL 13|1009376-10-6|MSDS [dcchemicals.com]

- 2. RTIL 13|CAS 1009376-10-6|DC Chemicals [dcchemicals.com]
- To cite this document: BenchChem. [RTIL-13: An In-depth Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15569882#rtil-13-safety-and-handling-guidelines]

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